

Disperse Blue 366: A Technical Guide on its Potential as an Environmental Contaminant

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Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

Cat. No.: B12361970

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Executive Summary

Disperse Blue 366, a synthetic mono-azo dye, is utilized in the textile industry for dyeing polyester and other synthetic fibers. Its inherent hydrophobicity and low water solubility contribute to its potential persistence in the environment, raising concerns about its ecotoxicological impact. This technical guide provides a comprehensive overview of the available data on **Disperse Blue 366**, including its physicochemical properties, potential environmental fate, and toxicological profile. Due to a significant lack of specific experimental data for **Disperse Blue 366**, this report also draws upon information from other disperse and azo dyes to illustrate potential environmental and health concerns. A central focus of this document is to highlight the existing data gaps and underscore the need for further research to conduct a thorough environmental risk assessment of this compound.

Introduction

Disperse dyes are a class of synthetic colorants with low water solubility, designed for dyeing hydrophobic fibers such as polyester and acetate. Their application process often involves high

temperatures and pressures, leading to the discharge of unfixed dye in wastewater. **Disperse Blue 366** (CAS No. 361520-06-1) is a blue powder belonging to this class.^[1] Its molecular structure, characterized by a mono-azo linkage, and its physicochemical properties suggest a potential for environmental persistence and bioaccumulation. This guide synthesizes the current knowledge on **Disperse Blue 366** to serve as a resource for researchers and professionals investigating its environmental and toxicological implications.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **Disperse Blue 366** is crucial for predicting its environmental behavior and fate. While specific experimental data for this dye are limited, some key parameters have been reported for a compound with the same CAS number.

Property	Value	Reference
CAS Number	361520-06-1	[1]
Molecular Formula	C ₁₉ H ₁₈ N ₆ O ₂	[2]
Molecular Weight	362.39 g/mol	[2]
Appearance	Blue uniform powder	[3][4]
Water Solubility	0.6394 µg/L (at 25 °C) (estimated)	
log Kow (Octanol-Water Partition Coefficient)	6.09 (estimated)	
Vapor Pressure	8.25 x 10 ⁻²⁶ mmHg (at 25 °C) (estimated)	
Melting Point	157 °C	
Solubility in Supercritical CO ₂	Soluble; solubility increases with temperature and pressure	[5]

The extremely low water solubility and high estimated log Kow value are particularly noteworthy. These properties suggest that **Disperse Blue 366** will have a strong tendency to

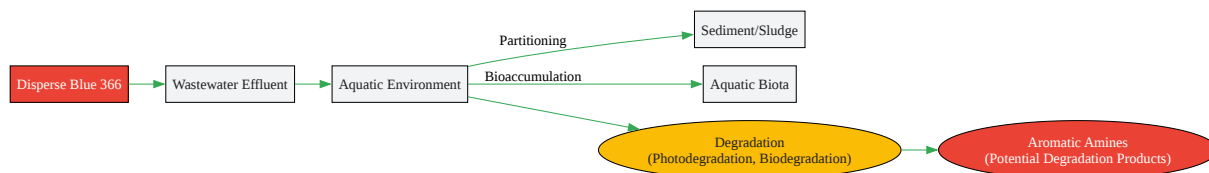
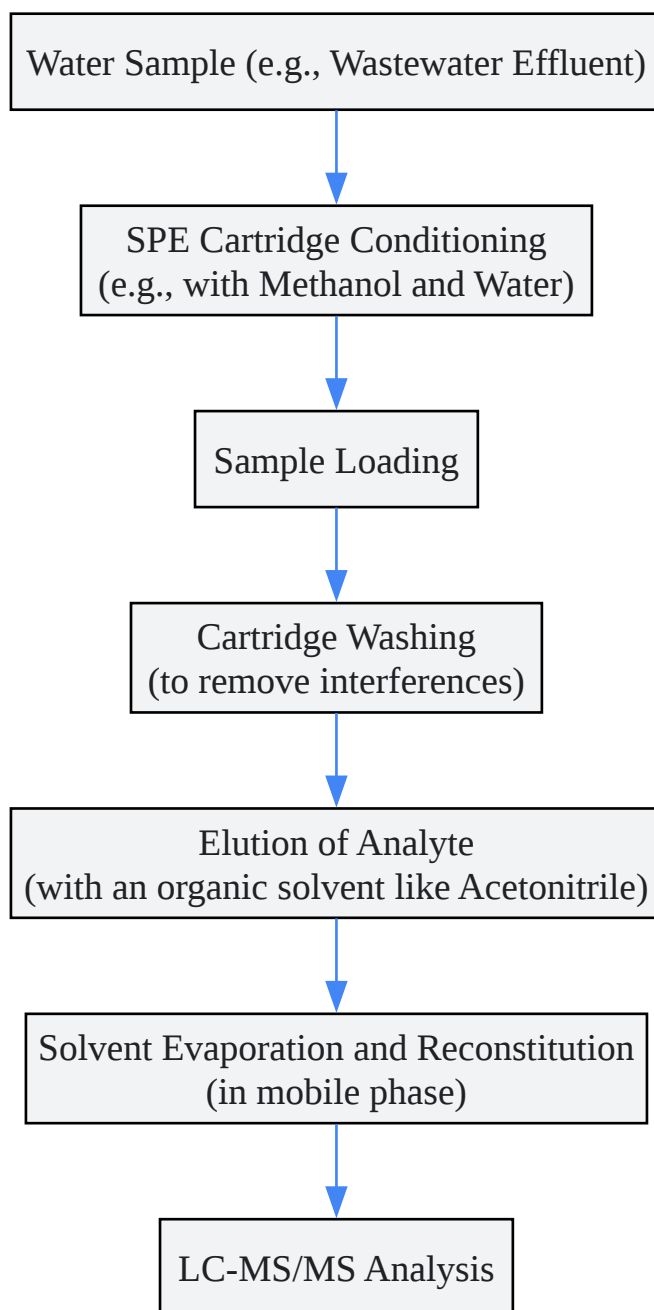
partition from the water column into sediment, sludge, and biological tissues, indicating a potential for persistence and bioaccumulation in the environment.[6]

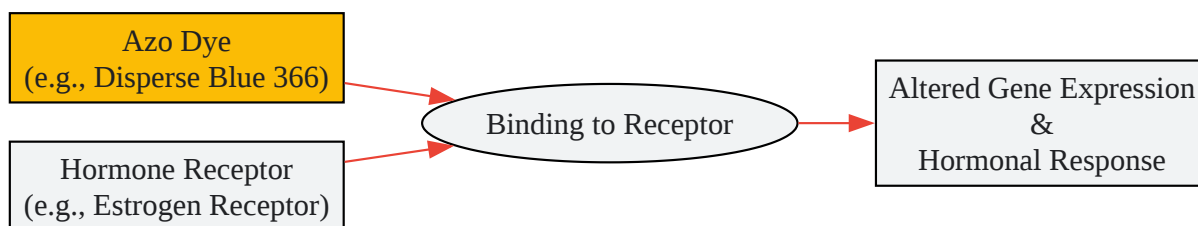
Analytical Methodologies

The accurate detection and quantification of **Disperse Blue 366** in various environmental matrices are essential for exposure and risk assessment. While no standardized method specifically for **Disperse Blue 366** was found, general methods for disperse dyes are applicable. High-Performance Liquid Chromatography (HPLC) coupled with a photodiode array (PDA) detector or a mass spectrometer (MS) is the most common technique.

Sample Preparation: Solid-Phase Extraction (SPE)

Due to the low concentrations expected in environmental samples and the complexity of the matrices, a pre-concentration and clean-up step is typically required.





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